

# An In-depth Technical Guide on the Melting Point of Benzyl 4-Hydroxybenzoate

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## Compound of Interest

Compound Name: Benzyl 4-Hydroxybenzoate

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This technical guide provides a comprehensive overview of the melting point of **Benzyl 4-Hydroxybenzoate**, also known as Benzylparaben. It includes a summary of its reported melting point range, detailed experimental protocols for accurate determination, and a visualization of a common synthesis workflow. This document is intended to serve as a valuable resource for laboratory professionals engaged in research, quality control, and formulation development.

## Quantitative Data: Melting Point Range

**Benzyl 4-Hydroxybenzoate** is a white to almost white crystalline powder. Its melting point is a key physical property used for identification and purity assessment. The literature reports a narrow and consistent melting point range for this compound.

Parameter	Reported Value (°C)	Source(s)
Melting Point Range	109-112	[1][2][3][4][5][6]
Melting Point Range	111-113	[1][7]
Melting Point	111	[8]

# Experimental Protocols for Melting Point Determination

The accurate determination of a melting point is crucial for the characterization of a crystalline solid. The most common laboratory method is the capillary melting point determination, which can be performed using a melting point apparatus or a Thiele tube.

## 2.1. Capillary Melting Point Method

This method involves heating a small, finely powdered sample in a capillary tube and observing the temperature at which it melts.

### 2.1.1. Sample Preparation

- Drying: Ensure the **Benzyl 4-Hydroxybenzoate** sample is completely dry, as moisture can depress the melting point and broaden the range.[\[1\]](#)[\[9\]](#)
- Grinding: If the sample consists of large crystals, gently grind it into a fine powder using a mortar and pestle. This ensures uniform heat distribution.[\[1\]](#)
- Loading the Capillary Tube:
  - Take a capillary tube sealed at one end.
  - Press the open end of the tube into the powdered sample. A small amount of sample will enter the tube.
  - Invert the tube and gently tap it on a hard surface to pack the sample into the sealed end.[\[1\]](#)[\[9\]](#)
  - The packed sample height should be approximately 2-3 mm.[\[1\]](#)[\[2\]](#)[\[9\]](#)

### 2.1.2. Determination using a Melting Point Apparatus

A modern melting point apparatus provides a controlled heating block and a magnified viewing lens for observing the sample.

- Apparatus Setup: Turn on the melting point apparatus and set the initial temperature to about 15-20°C below the expected melting point of **Benzyl 4-Hydroxybenzoate** (approximately 90-95°C).<sup>[1][9]</sup>
- Heating Rate: Set the heating rate. For a preliminary, rapid determination, a faster rate can be used. For an accurate measurement, the heating rate should be slow, around 1-2°C per minute, as the melting point is approached.<sup>[2][7]</sup>
- Observation: Insert the loaded capillary tube into the sample holder of the apparatus.
- Recording the Melting Range:
  - Record the temperature at which the first drop of liquid appears. This is the beginning of the melting range.<sup>[1]</sup>
  - Record the temperature at which the entire sample has completely turned into a clear liquid. This is the end of the melting range.<sup>[1][2]</sup>

### 2.1.3. Determination using a Thiele Tube

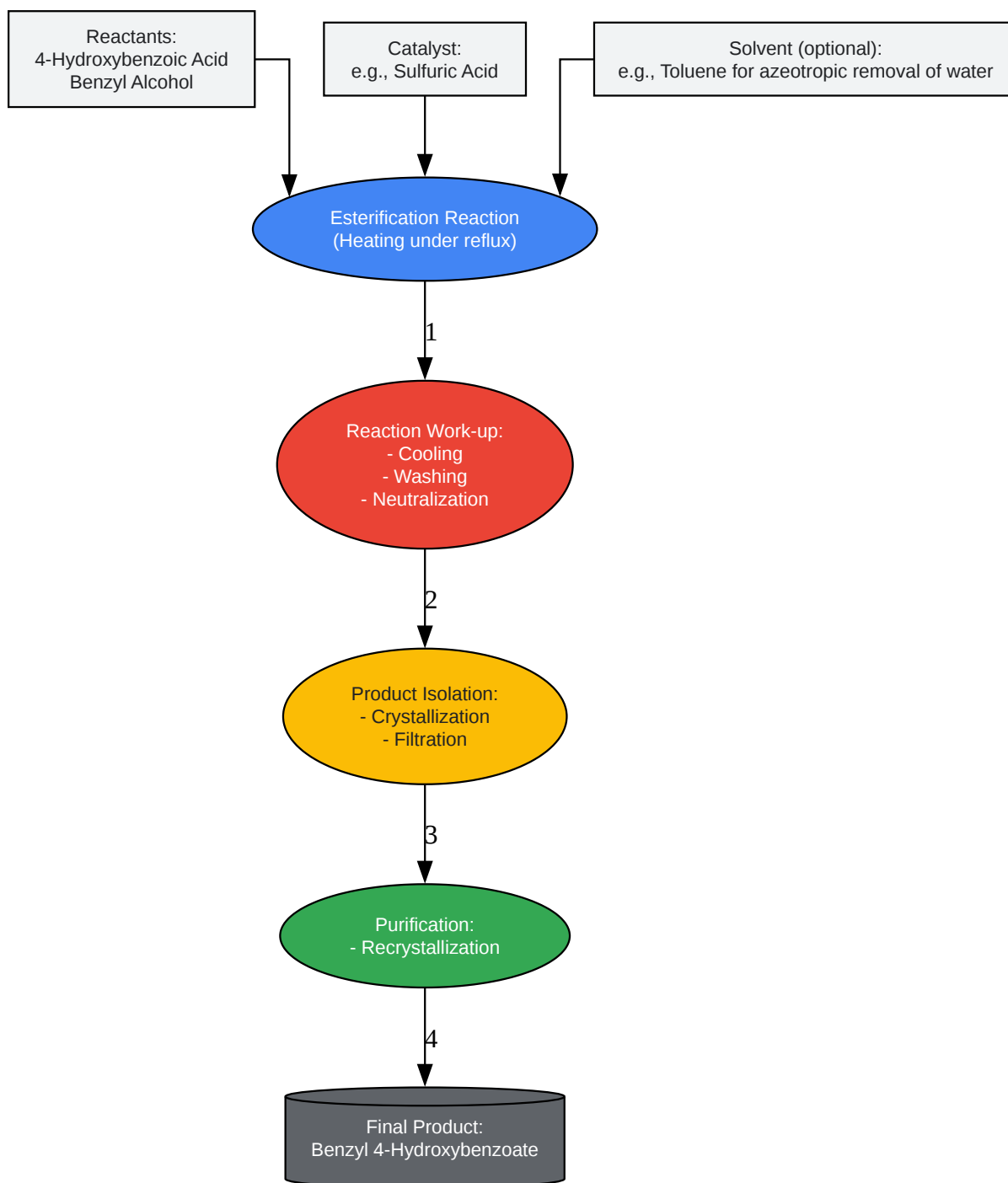
The Thiele tube is a glass apparatus designed to provide uniform heating of an oil bath through convection currents.

- Apparatus Setup:
  - Fill the Thiele tube with a high-boiling point mineral oil or silicone oil, ensuring the oil level is high enough to immerse the thermometer bulb and the sample.
  - Attach the loaded capillary tube to a thermometer using a small rubber band or a piece of thread, aligning the sample with the middle of the thermometer bulb.<sup>[1]</sup>
  - Insert the thermometer and capillary tube assembly into the Thiele tube, ensuring the sample is immersed in the oil.<sup>[3]</sup>
- Heating:
  - Gently heat the side arm of the Thiele tube with a Bunsen burner or a microburner. The shape of the tube will cause the oil to circulate, ensuring even heating.<sup>[1][3]</sup>

- Control the heating rate to be slow (1-2°C per minute) as the temperature approaches the expected melting point.[\[2\]](#)[\[7\]](#)
- Observation and Recording:
  - Observe the sample closely through the oil bath.
  - Record the temperatures at the start and end of the melting process, as described for the melting point apparatus.[\[7\]](#)[\[8\]](#)

## Synthesis Workflow of Benzyl 4-Hydroxybenzoate

One common method for the synthesis of **Benzyl 4-Hydroxybenzoate** is through the esterification of 4-hydroxybenzoic acid with benzyl alcohol. The following diagram illustrates a general workflow for this process.



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Caption: A generalized workflow for the synthesis of **Benzyl 4-Hydroxybenzoate**.

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